

Personal protective equipment for handling AMPA receptor modulator-3

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Compound of Interest

Compound Name: AMPA receptor modulator-3

Cat. No.: B1675688

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Essential Safety and Handling Guide for AMPA Receptor Modulator-3

This guide provides critical safety and logistical information for the handling and disposal of **AMPA receptor modulator-3** (CAS No. 211311-39-6), ensuring the safety of laboratory personnel and the integrity of research.

Personal Protective Equipment (PPE) and Engineering Controls

To minimize exposure, the following personal protective equipment and engineering controls are mandatory when handling **AMPA receptor modulator-3**.^[1]

Category	Requirement
Ventilation	Use only in areas with appropriate exhaust ventilation.[1]
Eye Protection	Safety goggles with side-shields are required.[1]
Hand Protection	Wear protective gloves.[1]
Body Protection	Impervious clothing should be worn.[1]
Respiratory Protection	A suitable respirator should be used.[1]
Safety Stations	Ensure an accessible safety shower and eye wash station are available.[1]

Operational Handling and Storage

Proper handling and storage are crucial for maintaining the stability of **AMPA receptor modulator-3** and ensuring a safe laboratory environment.

Handling:

- Avoid inhalation of dust and aerosols.[1]
- Prevent contact with eyes and skin.[1]
- Avoid the formation of dust and aerosols during handling.[1]

Storage Conditions: The stability of **AMPA receptor modulator-3** is dependent on the storage conditions.

Form	Storage Temperature	Shelf Life
Powder	-20°C	3 years
4°C	2 years	
In solvent	-80°C	6 months[2][3][4]
-20°C	1 month[2][3][4]	

Note: For solutions in DMSO, it is recommended to use newly opened DMSO as it is hygroscopic, which can affect the solubility of the product.[\[3\]](#)

Emergency and Disposal Procedures

First Aid Measures:

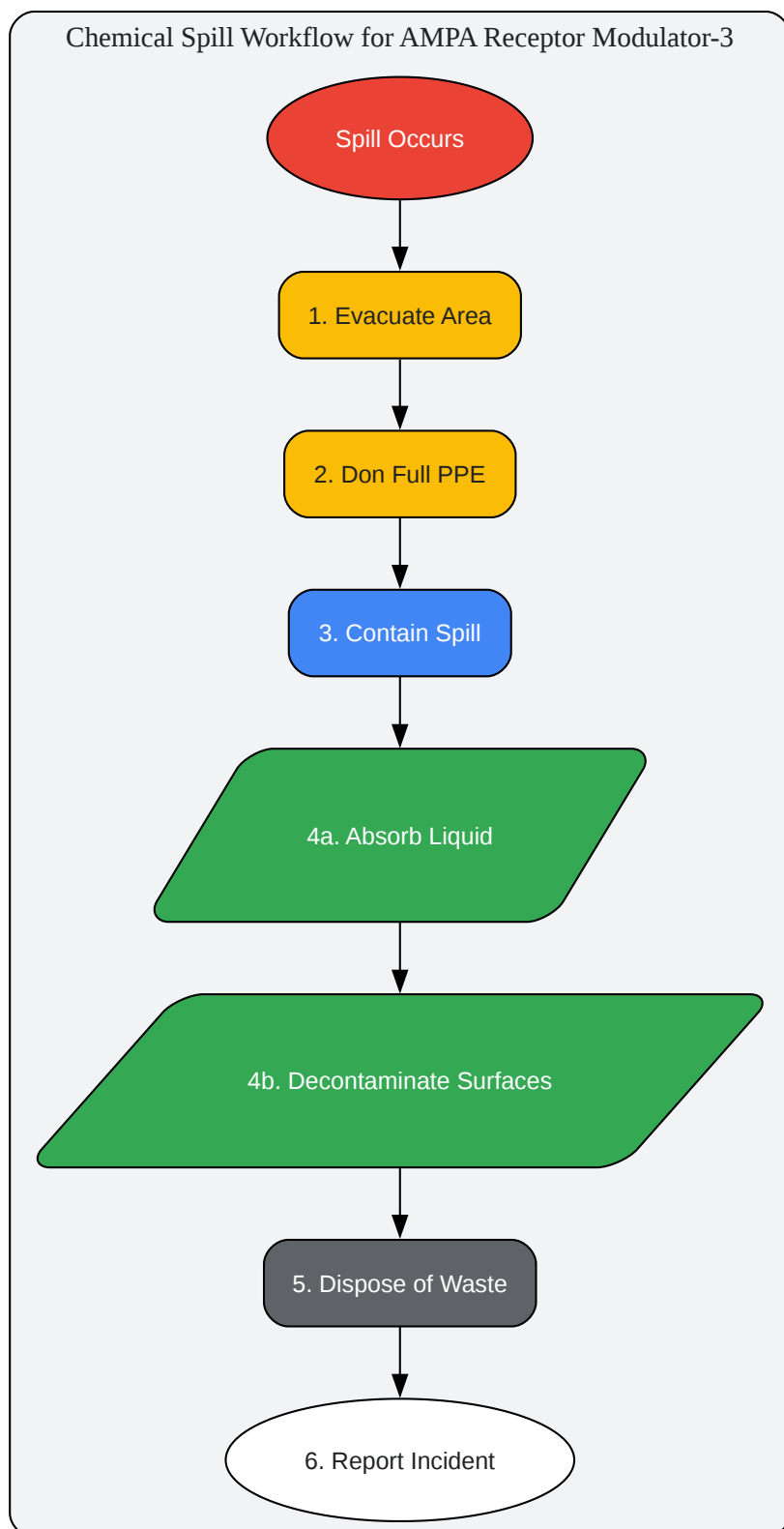
- **Eye Contact:** Immediately flush eyes with large amounts of water, separating eyelids with fingers to ensure thorough rinsing. Remove contact lenses if present. A physician should be called promptly.[\[1\]](#)
- **Skin Contact:** Rinse the affected skin area thoroughly with plenty of water. Contaminated clothing and shoes should be removed, and a physician should be consulted.[\[1\]](#)
- **Inhalation:** Move the individual to fresh air immediately. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[\[1\]](#)
- **Ingestion:** Wash out the mouth with water. Do not induce vomiting and seek immediate medical attention by calling a physician.[\[1\]](#)

Spill Response Protocol:

In the event of a spill, it is critical to follow a structured response to ensure safety and proper containment.

- **Evacuate and Secure:** Evacuate personnel from the immediate spill area.[\[1\]](#)
- **Ventilate:** Ensure the area is adequately ventilated.[\[1\]](#)
- **Don PPE:** Use full personal protective equipment as outlined above.[\[1\]](#)
- **Containment:** Prevent further leakage or spillage. Keep the product away from drains and water courses.[\[1\]](#)
- **Cleanup:**
 - For solutions, absorb with a finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)

- Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Disposal: Dispose of all contaminated materials in accordance with federal, state, and local regulations.[\[1\]](#)



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Caption: Workflow for a chemical spill of **AMPA receptor modulator-3**.

Disposal Plan:

All waste materials, including the substance itself and any contaminated items, must be disposed of in accordance with prevailing country, federal, state, and local regulations.^[1] It is recommended to use a licensed professional waste disposal service.^[1]

Disclaimer: The information provided is based on the available Safety Data Sheet and is intended for research use only by qualified personnel. It does not claim to be all-inclusive and should be used as a guide. The user is solely responsible for the safe handling of this material.
^[1]

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